

2,3-Dimethylindoline proper disposal procedures

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Compound of Interest

Compound Name: 2,3-Dimethylindoline

CAS No.: 10276-90-1

Cat. No.: B7769626

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Executive Summary: Immediate Action Protocol

Stop and Verify: There is a high risk of identity confusion regarding this chemical.

- Target Chemical: **2,3-Dimethylindoline** (Indoline derivative).[\[1\]](#)
- Common Confusion: CAS 6065-27-6 is frequently mislabeled in search databases as an indoline but is actually N,N-Diethyl-p-phenylenediamine sulfate (DPD Sulfate).
- Disposal Class: Non-Halogenated Organic Base.
- Primary Hazard: Skin/Eye Irritant, Combustible, Aquatic Toxicity.
- Prohibited: Do NOT dispose of down the drain. Do NOT mix with oxidizing acids (Nitric/Perchloric).

Part 1: Chemical Profile & Risk Assessment

Before initiating disposal, you must validate the chemical identity to select the correct waste stream.

Critical Identity Verification Table

Feature	2,3-Dimethylindoline (Target)	2,3-Dimethylindole (Related)	DPD Sulfate (Common Mismatch)
CAS Number	6872-06-6 (cis/trans)	91-55-4	6065-27-6
State	Liquid or Low-Melting Solid	Solid (Crystalline)	White/Off-white Powder
Class	Cyclic Amine (Indoline)	Aromatic Heterocycle	Phenylenediamine Salt
pH Nature	Alkaline (Organic Base)	Weakly Acidic/Neutral	Acidic (Sulfate salt)
Disposal Stream	Organic Base / Non- Halogenated	Solid Hazardous	Solid Hazardous

Hazard Characterization (2,3-Dimethylindoline)

- Flammability: Combustible liquid/solid.[2] Flash point often >90°C but treat as ignitable (Waste Code D001 if liquid with FP <60°C, otherwise generally non-regulated unless characteristic).
- Reactivity: Incompatible with strong oxidizing agents (peroxides, nitrates) and strong acids. May polymerize exothermically if mixed with strong mineral acids without temperature control.
- Health: Skin and eye irritant (H315, H319).[2] Specific Target Organ Toxicity (Respiratory) - H335.[2][3]

Part 2: Segregation & Pre-Treatment

Effective disposal relies on the "Segregation by Reactivity" principle. **2,3-Dimethylindoline** is an organic base; improper mixing can lead to heat generation or toxic fume release.

The Segregation Protocol (Self-Validating System)

- pH Check: Dissolve a small aliquot in water. If $\text{pH} > 8$, confirm organic base classification.
- Oxidizer Screen: Ensure the waste container contains NO oxidizing agents (Nitric acid, Perchloric acid, Hydrogen Peroxide).
 - Mechanism:[4][5] Indolines are electron-rich and easily oxidized. Mixing with strong oxidizers can cause rapid, exothermic decomposition or fire.
- Halogen Check: Ensure the mixture is free of Chloroform, DCM, or other halogenated solvents.
 - Reasoning: Halogenated waste requires distinct high-temperature incineration protocols (to prevent dioxin formation) and is significantly more expensive to process.

Part 3: Step-by-Step Disposal Workflow

Scenario A: Pure Chemical / Stock Solution Disposal

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass container. Avoid metal cans if the solution is corrosive.
- Labeling: Apply a hazardous waste label.
 - Primary Constituent: "**2,3-Dimethylindoline**"[1][6]
 - Hazard Checkbox: ☒ Toxic ☒ Irritant ☐ Ignitable (Check Flash Point)
 - Waste Stream: "Non-Halogenated Organic"
- Transfer: Pour liquid waste into the container using a funnel. If solid, transfer using a spark-proof scoop.
- Secondary Containment: Place the closed waste container into a secondary tray to capture potential leaks.

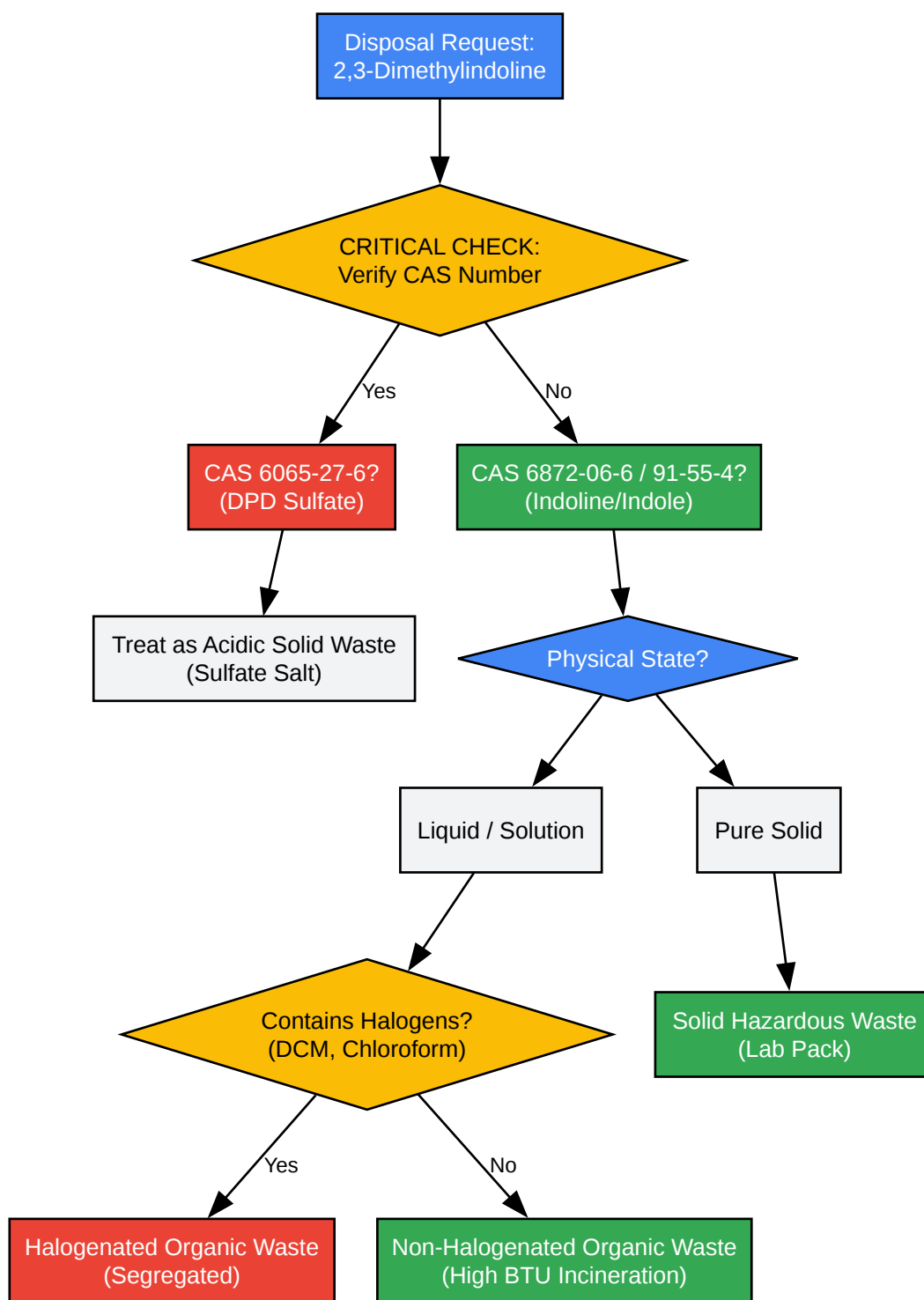
Scenario B: Reaction Mixture (Quenching)

If **2,3-Dimethylindoline** is unreacted in a synthesis mixture (e.g., reduction of 2,3-Dimethylindole):

- Neutralization: If the reaction mixture is acidic (e.g., used Trifluoroacetic acid), slowly neutralize with saturated Sodium Bicarbonate (NaHCO_3) or dilute NaOH to pH 7-9.
 - Caution: Exothermic reaction. Cool in an ice bath during addition.
- Extraction: Extract organic components into a non-halogenated solvent (e.g., Ethyl Acetate).
- Separation:
 - Aqueous Layer: Check pH. If neutral (pH 6-9) and free of heavy metals/toxics, it may be drain disposable (consult local EHS). If unsure, collect as "Aqueous Waste."
 - Organic Layer: Combine with "Non-Halogenated Organic Waste."

Part 4: Visualizing the Disposal Logic

The following diagram illustrates the decision matrix for safe disposal, integrating the critical identity check.



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Figure 1: Decision matrix for **2,3-Dimethylindoline** disposal, highlighting the critical CAS verification step to prevent chemical identity errors.

Part 5: Emergency Procedures (Spills)

In the event of a spill outside the fume hood:

- Evacuate: Remove personnel from the immediate area.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. If the spill is large (>500mL) and outside a ventilated area, use a respirator equipped with organic vapor cartridges.
- Containment:
 - Liquids: Use absorbent pads or vermiculite. Do not use sawdust (combustible).
 - Solids: Cover with wet paper towels to prevent dust generation, then scoop up.
- Decontamination: Clean the surface with a dilute soap solution. Do not use bleach (oxidizer) directly on the amine spill as it may generate chloramines.

References

- National Institutes of Health (PubChem). 2,3-Dimethylindole Compound Summary (CAS 91-55-4). [\[Link\]](#)
- U.S. Environmental Protection Agency. Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Part 261. [\[Link\]](#)

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